

Spectroscopic Data of (Hexan-2-yl)(methyl)amine: A Technical Guide

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Compound of Interest

Compound Name: (Hexan-2-yl)(methyl)amine

CAS No.: 81760-12-5

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Introduction

(Hexan-2-yl)(methyl)amine, also known as N-methyl-2-hexanamine, is a secondary amine with the molecular formula $C_7H_{17}N$.^[1] Its structure, featuring a chiral center at the second carbon of the hexyl chain, makes it a molecule of interest in synthetic chemistry and drug discovery. A thorough understanding of its spectroscopic properties is fundamental for its identification, characterization, and quality control. This guide provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **(Hexan-2-yl)(methyl)amine**, offering insights into the structural information that can be gleaned from each technique.

Molecular Structure and Spectroscopic Overview

The structure of **(Hexan-2-yl)(methyl)amine** is characterized by a hexane backbone with a methylamino group attached to the second carbon atom. This structure dictates the distinct signals observed in its various spectra.

Caption: Molecular graph of **(Hexan-2-yl)(methyl)amine**.

This guide will systematically dissect the predicted and expected spectroscopic data for this molecule, providing a robust framework for its analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **(Hexan-2-yl)(methyl)amine**, both ^1H and ^{13}C NMR provide unambiguous information about its connectivity. The data presented here are predicted values, which serve as a strong reference for experimental verification.

Experimental Protocol: NMR Spectroscopy

A standard protocol for acquiring high-resolution NMR spectra of **(Hexan-2-yl)(methyl)amine** would involve the following steps:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified amine in about 0.6 mL of a deuterated solvent, typically chloroform- d (CDCl_3), in a 5 mm NMR tube. The use of a deuterated solvent is crucial to avoid large solvent signals in the ^1H NMR spectrum.[\[2\]](#)
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for referencing the chemical shifts to 0.00 ppm.
- **Instrumentation:** Acquire the spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher for ^1H NMR) to achieve good signal dispersion.
- **^1H NMR Acquisition:** Acquire the proton spectrum using a standard pulse sequence. Key parameters include a sufficient number of scans to obtain a good signal-to-noise ratio, a spectral width covering the expected chemical shift range (typically 0-12 ppm), and a relaxation delay that allows for quantitative integration.
- **^{13}C NMR Acquisition:** Acquire the carbon spectrum using a proton-decoupled pulse sequence to obtain singlets for each unique carbon atom. A larger number of scans is usually required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope.

^1H NMR Spectral Data (Predicted)

The predicted ^1H NMR spectrum of **(Hexan-2-yl)(methyl)amine** shows distinct signals for each proton environment. The chemical shifts are influenced by the electronegativity of the adjacent

nitrogen atom and the overall molecular structure.

Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration
H on N (N-H)	~1.1 (broad)	Singlet (broad)	1H
H on C2	~2.6-2.8	Sextet	1H
H on C7 (N-CH ₃)	~2.4	Singlet	3H
H on C1	~1.0	Doublet	3H
H on C3	~1.2-1.4	Multiplet	2H
H on C4 & C5	~1.2-1.4	Multiplet	4H
H on C6	~0.9	Triplet	3H

¹H NMR Spectral Interpretation:

- **N-H Proton:** The proton attached to the nitrogen is expected to appear as a broad singlet around 1.1 ppm. Its chemical shift can be variable and is often concentration and solvent-dependent. In some cases, this peak may not be observed due to exchange with trace amounts of water in the solvent.
- **N-CH₃ Protons (C7):** The three protons of the methyl group attached to the nitrogen are deshielded and appear as a sharp singlet at approximately 2.4 ppm.^[3] The singlet nature arises from the absence of adjacent protons for coupling.
- **C2-H Proton:** The proton on the carbon bearing the amino group (C2) is significantly deshielded by the electronegative nitrogen and is expected to resonate at around 2.6-2.8 ppm. It will appear as a sextet due to coupling with the three protons on C1 and the two protons on C3 ($n+1$ rule: $3+2+1 = 6$).
- **C1-H₃ Protons:** The methyl group at C1 is adjacent to the chiral center at C2. Its three protons will appear as a doublet around 1.0 ppm due to coupling with the single proton on C2.

- Alkyl Chain Protons (C3, C4, C5): The methylene protons of the hexyl chain (C3, C4, and C5) will have overlapping signals in the upfield region of the spectrum, typically between 1.2 and 1.4 ppm, appearing as complex multiplets.
- Terminal Methyl Protons (C6): The terminal methyl group of the hexyl chain (C6) will appear as a triplet at approximately 0.9 ppm, due to coupling with the two adjacent protons on C5.

¹³C NMR Spectral Data (Predicted)

The proton-decoupled ¹³C NMR spectrum is predicted to show seven distinct signals, corresponding to the seven unique carbon atoms in the molecule.

Carbon Assignment	Predicted Chemical Shift (ppm)
C2	~55-60
C7 (N-CH ₃)	~35-40
C3	~30-35
C1	~20-25
C4	~25-30
C5	~20-25
C6	~10-15

¹³C NMR Spectral Interpretation:

- C2: The carbon atom directly bonded to the nitrogen (C2) is the most deshielded of the aliphatic carbons, with a predicted chemical shift in the range of 55-60 ppm.^[3]
- C7 (N-CH₃): The N-methyl carbon (C7) also experiences deshielding from the nitrogen and is expected to appear around 35-40 ppm.
- Alkyl Chain Carbons (C1, C3, C4, C5, C6): The remaining carbons of the hexyl chain will appear in the typical aliphatic region of the spectrum. Their chemical shifts are influenced by their position relative to the nitrogen atom and the degree of branching. The terminal methyl carbon (C6) will be the most shielded, appearing at the lowest chemical shift (~10-15 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. For **(Hexan-2-yl)(methyl)amine**, the key diagnostic absorption is that of the N-H bond.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** A thin film of the neat liquid sample can be prepared between two salt plates (e.g., NaCl or KBr). Alternatively, a solution in a suitable solvent (e.g., CCl₄) can be prepared in an IR cell.
- **Instrumentation:** An FT-IR spectrometer is used to acquire the spectrum.
- **Data Acquisition:** The spectrum is typically recorded over the range of 4000-400 cm⁻¹. A background spectrum of the salt plates or the solvent is recorded and subtracted from the sample spectrum.

Expected IR Absorption Bands

Vibrational Mode	Expected Frequency Range (cm ⁻¹)	Intensity
N-H Stretch	3300 - 3500	Weak to Medium
C-H Stretch (aliphatic)	2850 - 2960	Strong
N-H Bend	1550 - 1650 (often weak or absent for secondary amines)	Weak/Absent
C-N Stretch	1000 - 1250	Medium

IR Spectrum Interpretation:

- **N-H Stretch:** As a secondary amine, **(Hexan-2-yl)(methyl)amine** is expected to exhibit a single, relatively weak to medium intensity absorption band in the region of 3300-3500 cm⁻¹ corresponding to the N-H stretching vibration. This is a key diagnostic feature distinguishing it from primary amines (which show two bands) and tertiary amines (which show no bands in this region).

- C-H Stretch: Strong absorption bands between 2850 and 2960 cm^{-1} are due to the C-H stretching vibrations of the methyl and methylene groups in the hexyl and N-methyl substituents.
- C-N Stretch: A medium intensity band in the 1000-1250 cm^{-1} region is expected for the C-N stretching vibration.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure.

Experimental Protocol: Mass Spectrometry

- Sample Introduction: The sample is introduced into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS).
- Ionization: Electron Ionization (EI) is a common method for analyzing small organic molecules. In this process, the molecule is bombarded with high-energy electrons, leading to the formation of a molecular ion ($\text{M}^{+\bullet}$) and subsequent fragmentation.
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The abundance of each ion is measured, and a mass spectrum is generated, which is a plot of relative intensity versus m/z .

Expected Mass Spectrum and Fragmentation Pattern

The mass spectrum of **(Hexan-2-yl)(methyl)amine** is expected to show a molecular ion peak and several characteristic fragment ions.

Molecular Ion ($\text{M}^{+\bullet}$):

- The molecular weight of **(Hexan-2-yl)(methyl)amine** is 115.22 g/mol. Therefore, the molecular ion peak ($\text{M}^{+\bullet}$) is expected at an m/z of 115. According to the nitrogen rule, a molecule with an odd number of nitrogen atoms will have an odd nominal molecular mass.

Major Fragmentation Pathway: α -Cleavage

The most significant fragmentation pathway for aliphatic amines is α -cleavage, which involves the breaking of a carbon-carbon bond adjacent to the nitrogen atom. This results in the formation of a stable, resonance-stabilized iminium ion. For **(Hexan-2-yl)(methyl)amine**, there are two possible α -cleavage pathways:

Caption: Primary α -cleavage fragmentation pathways.

- Pathway 1 (Loss of Butyl Radical): Cleavage of the C2-C3 bond results in the loss of a butyl radical ($\bullet\text{C}_4\text{H}_9$) and the formation of an iminium ion with an m/z of 58. This is often the base peak (the most abundant ion) in the mass spectrum of similar secondary amines due to the stability of the resulting fragment.
- Pathway 2 (Loss of Methyl Radical): Cleavage of the C1-C2 bond leads to the loss of a methyl radical ($\bullet\text{CH}_3$) and the formation of an ion with an m/z of 100.

Other Possible Fragments:

Further fragmentation of the hexyl chain can lead to a series of alkyl fragments, typically differing by 14 mass units (a CH_2 group), at m/z values such as 86, 71, 57, 43, and 29.

Conclusion

The combined application of NMR, IR, and MS provides a comprehensive spectroscopic profile of **(Hexan-2-yl)(methyl)amine**. The predicted ^1H and ^{13}C NMR spectra reveal the detailed carbon-hydrogen framework, the IR spectrum confirms the presence of the secondary amine functional group, and the mass spectrum provides the molecular weight and characteristic fragmentation patterns. This guide serves as a foundational resource for researchers and scientists in the positive identification and characterization of this compound, ensuring scientific integrity in its application.

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